

# Navigating the Safety Profile of (R)-Hexan-3-amine: A Technical Guide

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## Compound of Interest

Compound Name: (R)-Hexan-3-amine

Cat. No.: B12961727

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **(R)-Hexan-3-amine** and its racemic form, 3-Aminohexane. Due to a scarcity of publicly available safety data specific to the (R)-enantiomer, this document primarily relies on information for the racemic mixture of 3-Aminohexane (CAS No. 16751-58-9) as a surrogate. Professionals handling this compound should exercise caution and adhere to the safety protocols outlined herein, recognizing that the toxicological and hazardous properties of individual enantiomers can sometimes differ.

## Physicochemical and Hazard Identification

A clear understanding of the fundamental properties of a substance is the cornerstone of its safe handling. The following tables summarize the key physicochemical data and hazard classifications for 3-Aminohexane.

Table 1: Physicochemical Properties of 3-Aminohexane

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>15</sub> N	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	101.19 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Odor	Strong ammonia-like	<a href="#">[1]</a>
Boiling Point	119.64°C (estimate)	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-40.7°C (estimate)	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	25.2°C	<a href="#">[1]</a>
Density	0.770 g/mL	<a href="#">[1]</a> <a href="#">[2]</a>
Vapor Pressure	16 mmHg at 25°C	<a href="#">[1]</a>
Refractive Index	1.4200	<a href="#">[1]</a> <a href="#">[2]</a>

Table 2: GHS Hazard Classification for 3-Aminohexane

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[3]
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[3]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[3]
Skin Corrosion/Irritation	1A	H314: Causes severe skin burns and eye damage.[3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[3]
Hazardous to the Aquatic Environment, Short-Term (Acute)	2	H401: Toxic to aquatic life.
Hazardous to the Aquatic Environment, Long-Term (Chronic)	2	H411: Toxic to aquatic life with long lasting effects.[3]

## Safe Handling and Storage Protocols

Given its hazardous properties, strict adherence to safety protocols is mandatory when working with 3-Aminohexane.

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3][4]
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.[3][4]
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[4] If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.

## Engineering Controls

- Work should be conducted in a well-ventilated laboratory, ideally within a certified chemical fume hood.<sup>[4]</sup>
- Use spark-proof tools and explosion-proof equipment due to the flammable nature of the compound.<sup>[4]</sup>
- Ground and bond containers and receiving equipment to prevent static discharge.<sup>[3]</sup>

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[3][4]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[3][4]</sup>
- Store in a locked-up, secure area.<sup>[3]</sup>

## Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is critical.

Table 3: First Aid Measures for 3-Aminohexane Exposure

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[4]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[4]</a>

## Spill Response

- Evacuate the area and eliminate all ignition sources.[\[4\]](#)
- Ventilate the area of the spill.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[4\]](#)

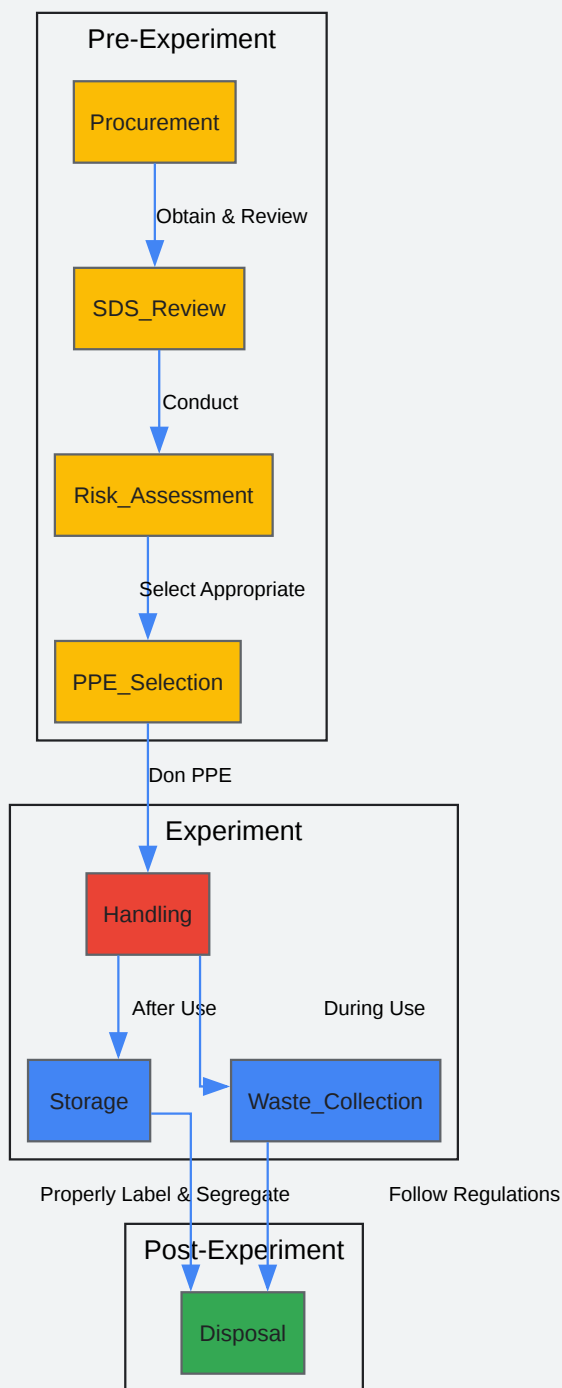
## Experimental Protocols and Methodologies

Detailed experimental protocols for the safety and handling of **(R)-Hexan-3-amine** are not readily available in public safety documents. The information provided here is based on general best practices for handling flammable and corrosive amines. Researchers should develop specific standard operating procedures (SOPs) for their experimental setups, incorporating the safety information from the relevant MSDS.

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **(R)-Hexan-3-amine**, from procurement to disposal.

## Safe Handling Workflow for (R)-Hexan-3-amine

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **(R)-Hexan-3-amine**.

## Conclusion

While specific safety and toxicological data for **(R)-Hexan-3-amine** are limited, the information available for the racemic mixture, 3-Aminohexane, indicates that it is a hazardous substance requiring stringent safety precautions. It is flammable, toxic if swallowed or in contact with skin, and causes severe skin burns and eye damage.[3] Researchers and drug development professionals must handle this compound with the utmost care, utilizing appropriate personal protective equipment and engineering controls. The development and adherence to detailed, experiment-specific SOPs are crucial for ensuring a safe laboratory environment.

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## References

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